

# Commercial Sources and Analytical Applications of Pimozide-d4: A Technical Guide

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## Compound of Interest

Compound Name: Pimozide-d4

Cat. No.: B8089343

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This technical guide provides an in-depth overview of the commercial availability of **Pimozide-d4**, a deuterated internal standard essential for the accurate quantification of the antipsychotic drug Pimozide in complex biological matrices. This document outlines key specifications from various suppliers, details a standard experimental protocol for its use in liquid chromatography-mass spectrometry (LC-MS) workflows, and presents visual diagrams to clarify analytical processes.

## Commercial Availability of Pimozide-d4

**Pimozide-d4** is available from several reputable suppliers of research chemicals and analytical standards. The following table summarizes key quantitative data and product information from a selection of these vendors. Researchers are advised to request a lot-specific Certificate of Analysis (CoA) from the supplier for the most accurate and up-to-date information.

Supplier	Catalog Number (Example)	Molecular Formula	Molecular Weight (g/mol)	Chemical Purity	Isotopic Purity (Deuterium Incorporation)
Cayman Chemical	28617	$C_{28}H_{25}D_4F_2N_3O$	465.6	≥98% (Pimozide)	≥99% deuterated forms (d <sub>1</sub> -d <sub>4</sub> ); ≤1% d <sub>0</sub>
MedChemExpress	HY-14364S	Not explicitly stated	Not explicitly stated	Not explicitly stated on product page	Not explicitly stated on product page
Veeprho	DVE001286	$C_{28}H_{25}D_4F_2N_3O$	465.58	Not explicitly stated on product page	Not explicitly stated on product page
Santa Cruz Biotechnology	sc-219551	$C_{28}H_{23}D_4F_2N_3O$ (for Dehydro Pimozide-d <sub>4</sub> )	463.55 (for Dehydro Pimozide-d <sub>4</sub> )	Not explicitly stated on product page	Not explicitly stated on product page
Toronto Research Chemicals	Not readily available	Not explicitly stated	Not explicitly stated	Not explicitly stated	Not explicitly stated

## Experimental Protocol: Quantification of Pimozide in Human Plasma using Pimozide-d<sub>4</sub> and LC-MS/MS

The following protocol is a synthesized methodology based on established bioanalytical methods for the quantification of Pimozide in biological matrices. **Pimozide-d<sub>4</sub>** serves as an internal standard to correct for variations in sample preparation and instrument response.

### Materials and Reagents

- Pimozide analytical standard

- **Pimozide-d4** internal standard
- Human plasma (with anticoagulant, e.g., K<sub>2</sub>EDTA)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Ammonium acetate
- Acetic acid
- Water (LC-MS grade)
- Methyl tert-butyl ether (MTBE)

## Preparation of Stock and Working Solutions

- Pimozide Stock Solution (1 mg/mL): Accurately weigh and dissolve Pimozide in methanol.
- **Pimozide-d4** Internal Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve **Pimozide-d4** in methanol.
- Working Solutions: Prepare serial dilutions of the Pimozide stock solution in 50:50 methanol:water to create calibration standards. Prepare a working solution of **Pimozide-d4** at an appropriate concentration in the same diluent.

## Sample Preparation: Liquid-Liquid Extraction (LLE)

- To 100 µL of plasma sample (calibration standard, quality control, or unknown), add 25 µL of the **Pimozide-d4** internal standard working solution and vortex briefly.
- Add 50 µL of 0.1 M sodium hydroxide and vortex.
- Add 1 mL of MTBE, cap the tubes, and vortex for 5 minutes.
- Centrifuge at 4000 rpm for 10 minutes.

- Transfer the upper organic layer to a clean tube and evaporate to dryness under a stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase and inject into the LC-MS/MS system.

## LC-MS/MS Conditions

- Liquid Chromatography (LC):
  - Column: A C18 reversed-phase column (e.g., 50 x 2.1 mm, 1.8 µm).
  - Mobile Phase A: 5 mM Ammonium Acetate in water with 0.1% Acetic Acid.
  - Mobile Phase B: Acetonitrile with 0.1% Acetic Acid.
  - Gradient: A typical gradient would start with a high percentage of Mobile Phase A, ramping up to a high percentage of Mobile Phase B to elute the analyte, followed by re-equilibration.
  - Flow Rate: 0.3 mL/min.
  - Injection Volume: 5 µL.
- Mass Spectrometry (MS/MS):
  - Ionization Mode: Electrospray Ionization (ESI), Positive.
  - Scan Type: Multiple Reaction Monitoring (MRM).
  - MRM Transitions:
    - Pimozide: Q1: 462.3 m/z -> Q3: 124.1 m/z
    - **Pimozide-d4**: Q1: 466.3 m/z -> Q3: 128.1 m/z
  - Optimize collision energy and other compound-specific parameters.

## Data Analysis

- Construct a calibration curve by plotting the peak area ratio of Pimozide to **Pimozide-d4** against the concentration of the calibration standards.
- Determine the concentration of Pimozide in the unknown samples by interpolating their peak area ratios from the calibration curve.

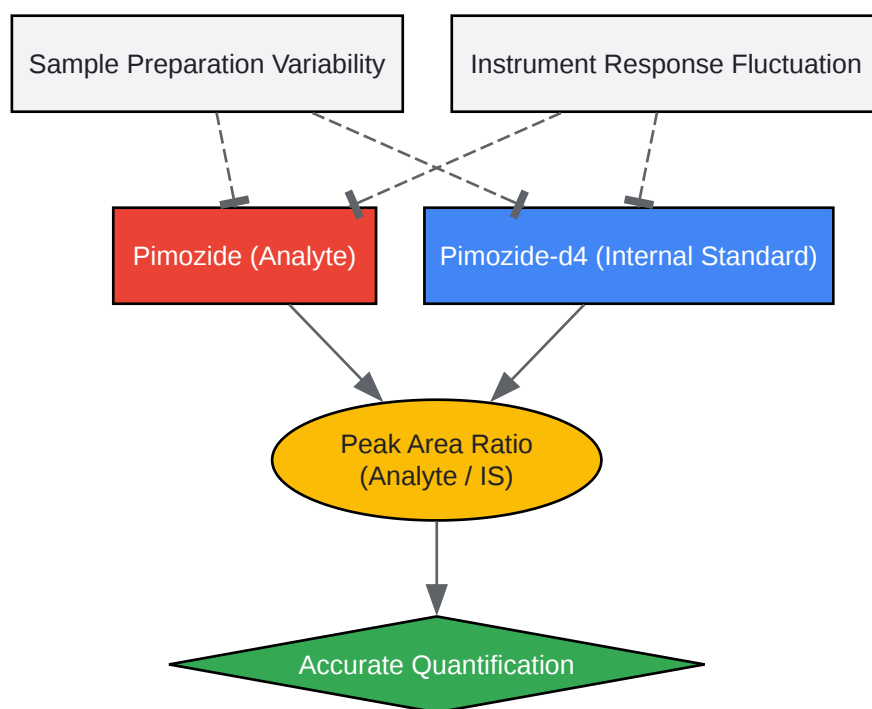
## Visualizing the Analytical Workflow

The following diagrams, generated using the DOT language, illustrate the key processes in the quantification of Pimozide using a deuterated internal standard.



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Caption: Experimental workflow for Pimozide quantification.



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Caption: Role of **Pimozide-d4** as an internal standard.

- To cite this document: BenchChem. [Commercial Sources and Analytical Applications of Pimozide-d4: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8089343#commercial-sources-of-pimozide-d4-for-research\]](https://www.benchchem.com/product/b8089343#commercial-sources-of-pimozide-d4-for-research)

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